

# Ethyl 4-hydroxyquinoline-7-carboxylate: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Ethyl 4-hydroxyquinoline-7-carboxylate

Cat. No.: B581451

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Disclaimer: This document provides a summary of available safety and handling information for **Ethyl 4-hydroxyquinoline-7-carboxylate** (CAS No. 1261629-96-2) and related compounds. A specific Material Safety Data Sheet (MSDS) for this exact compound was not located during the literature search. Therefore, this guide is based on data for structurally similar quinoline derivatives and general laboratory safety principles. It is imperative to consult the specific MSDS provided by the supplier before handling this chemical and to conduct a thorough risk assessment.

## Introduction

**Ethyl 4-hydroxyquinoline-7-carboxylate** is a heterocyclic organic compound. The quinoline scaffold is a prominent structural motif in a wide array of biologically active compounds and approved pharmaceuticals.<sup>[1][2][3]</sup> Derivatives of quinoline have been investigated for their potential as antimicrobial, anticancer, anti-inflammatory, and antiviral agents.<sup>[3][4]</sup>

Understanding the safety and handling of novel quinoline derivatives like **Ethyl 4-hydroxyquinoline-7-carboxylate** is crucial for ensuring the safety of laboratory personnel and the integrity of research data.

## Hazard Identification and Classification

While specific GHS classification for **Ethyl 4-hydroxyquinoline-7-carboxylate** is not readily available, data for related 4-hydroxyquinoline derivatives suggests potential hazards. It is prudent to handle this compound as potentially hazardous until comprehensive toxicological data is available. One supplier notes it as non-hazardous for transport purposes.[5]

#### General Hazards of Related Quinoline Derivatives:

- May cause skin, eye, and respiratory irritation.
- May be harmful if swallowed or inhaled.

The following table summarizes GHS hazard classifications found for other quinoline derivatives.

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation

This data is generalized from various quinoline derivatives and may not be representative of **Ethyl 4-hydroxyquinoline-7-carboxylate**.

## Physicochemical Properties

Limited specific data for **Ethyl 4-hydroxyquinoline-7-carboxylate** is available. The table below includes its molecular formula and information for related compounds to provide context.

Property	Ethyl 4-hydroxyquinoline-7-carboxylate	Ethyl 4-hydroxy-7-methoxyquinoline-3-carboxylate[6]	Ethyl 7-chloro-4-hydroxyquinoline-3-carboxylate[7]	4-Hydroxyquinoline-3-carboxylic acid[7]
CAS Number	1261629-96-2	63463-15-0	16600-22-9	34785-11-0
Molecular Formula	C <sub>12</sub> H <sub>11</sub> NO <sub>3</sub>	C <sub>13</sub> H <sub>13</sub> NO <sub>4</sub>	C <sub>12</sub> H <sub>10</sub> ClNO <sub>3</sub>	C <sub>10</sub> H <sub>7</sub> NO <sub>3</sub>
Molecular Weight	217.22 g/mol	247.25 g/mol	251.67 g/mol	189.17 g/mol
Melting Point	No data available	275 °C	No data available	No data available
Boiling Point	No data available	373.2±37.0 °C at 760 mmHg	No data available	No data available
Flash Point	No data available	179.5±26.5 °C	No data available	No data available

## Handling and Storage

Based on general laboratory procedures for handling chemical compounds and information for related quinolines, the following guidelines are recommended.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat.
- Respiratory Protection: If working with fine powders or generating aerosols, use a NIOSH-approved respirator.

#### Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.
- Wash hands thoroughly after handling.

#### Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.<sup>[5]</sup>

## Experimental Protocols

### General Synthesis of 4-Hydroxyquinolines

The synthesis of 4-hydroxyquinoline derivatives often involves the cyclization of an appropriate aniline precursor. A common method is the Conrad-Limpach synthesis. While the specific synthesis for the 7-carboxylate is not detailed, a general procedure for a related compound is provided below for illustrative purposes.

Example: Synthesis of 2-methyl-4-hydroxyquinoline<sup>[8]</sup>

This procedure involves the cyclization of ethyl  $\beta$ -anilinocrotonate.

#### Materials:

- Ethyl  $\beta$ -anilinocrotonate
- Dowtherm (a mixture of diphenyl and diphenyl ether)
- Petroleum ether
- Decolorizing carbon (e.g., Norit)
- 500-mL three-necked round-bottomed flask

- Dropping funnel, mechanical stirrer, air condenser

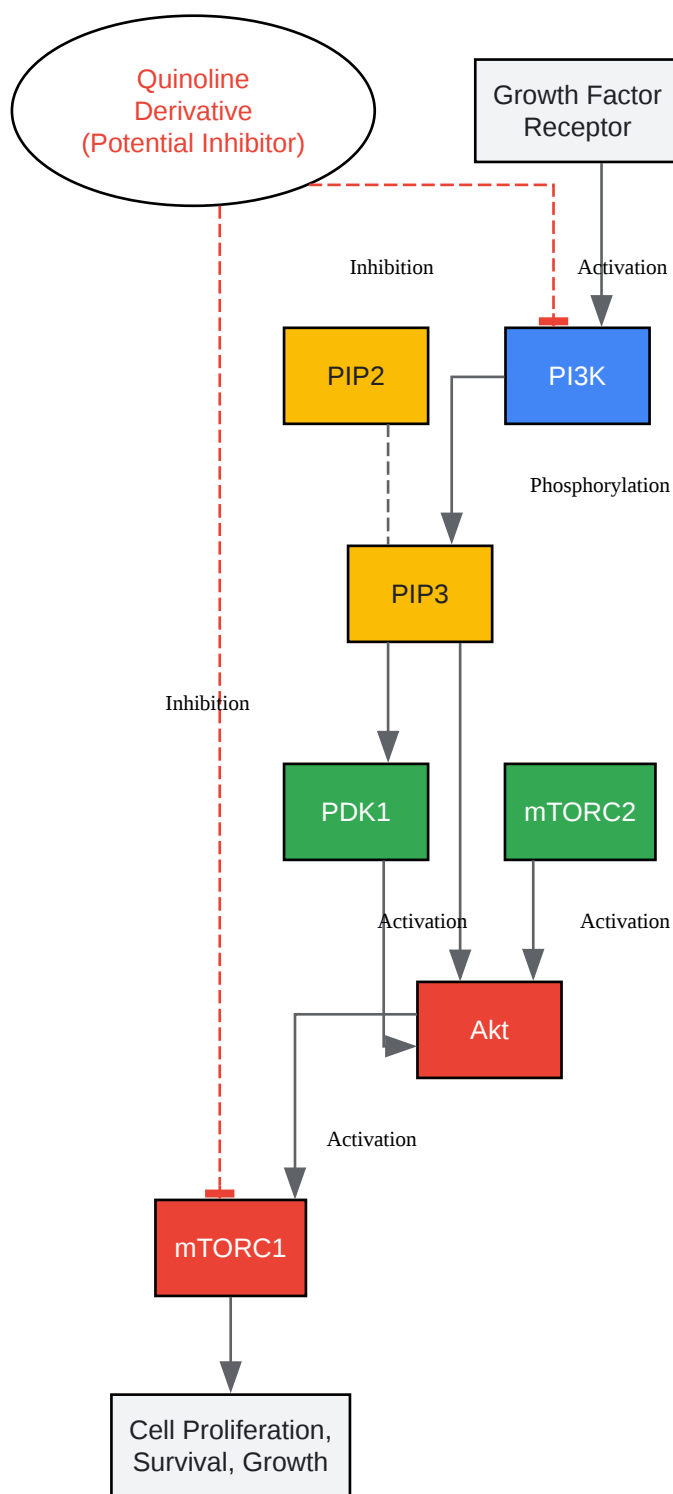
Procedure:

- Place 150 mL of Dowtherm in the three-necked flask and heat to reflux with stirring.
- Rapidly add 65 g (0.32 mole) of ethyl  $\beta$ -anilinocrotonate through the dropping funnel.
- Continue stirring and refluxing for 10–15 minutes after the addition is complete. Ethanol will distill from the reaction.
- Allow the mixture to cool to room temperature, which should result in the separation of a yellow solid.
- Add approximately 200 mL of petroleum ether, collect the solid on a Büchner funnel, and wash with 100 mL of petroleum ether.
- After air-drying, treat the crude product with 10 g of decolorizing carbon in 1 L of boiling water.
- Filter the hot solution and allow it to cool.
- Collect the resulting white, needle-like crystals of 2-methyl-4-hydroxyquinoline by filtration.

This is a generalized procedure and must be adapted and optimized for the specific synthesis of **Ethyl 4-hydroxyquinoline-7-carboxylate**.

## Biological Context and Signaling Pathways

Quinoline derivatives are known to interact with various biological targets and signaling pathways, which is the basis for their investigation in drug development.<sup>[2][3]</sup> One of the key pathways implicated in the action of some quinoline-based compounds is the PI3K/Akt/mTOR pathway, which is crucial in regulating cell growth, proliferation, and survival.<sup>[1][2]</sup>

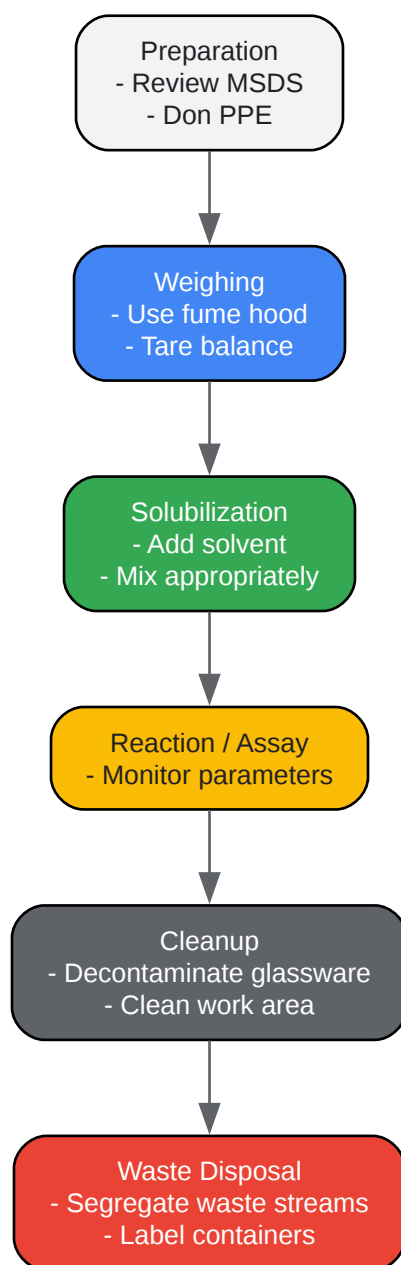


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Caption: PI3K/Akt/mTOR signaling pathway and potential inhibition points by quinoline derivatives.

## General Laboratory Workflow

A structured workflow is essential when handling any chemical, including **Ethyl 4-hydroxyquinoline-7-carboxylate**.



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Caption: General workflow for handling chemical compounds in a laboratory setting.

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## References

- 1. Quinoline-Based Molecules Targeting c-Met, EGF, and VEGF Receptors and the Proteins Involved in Related Carcinogenic Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. From Molecules to Medicine: The Remarkable Pharmacological Odyssey of Quinoline and its Derivatives : Oriental Journal of Chemistry [orientjchem.org]
- 4. Recent advances in chemistry and therapeutic potential of functionalized quinoline motifs – a review - RSC Advances (RSC Publishing) DOI:10.1039/D2RA02896D [pubs.rsc.org]
- 5. 1261629-96-2 Ethyl 4-hydroxyquinoline-7-carboxylate AKSci 5051AA [aksci.com]
- 6. echemi.com [echemi.com]
- 7. Ethyl 4-hydroxyquinoline-7-carboxylate | 1261629-96-2 | Benchchem [benchchem.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
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